

# Accuracy Assessment of PCB 157 Quantification: A Column Selectivity Comparison Guide

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## Compound of Interest

Compound Name: 2,3,3',5,5'-Pentachlorobiphenyl

CAS No.: 39635-32-0

Cat. No.: B1360988

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## Executive Summary

PCB 157 (2,3,3',4,4',5'-Hexachlorobiphenyl) is a mono-ortho substituted congener with significant dioxin-like toxicity (Toxic Equivalency Factor [TEF] = 0.0003). Its accurate quantification is frequently compromised by critical co-elutions—most notably with PCB 156 and PCB 201—on standard 5% phenyl-methylpolysiloxane columns.

This guide evaluates the separation efficiency and quantification bias of PCB 157 across three distinct stationary phases: DB-5ms (Standard), DB-XLB (Low-Bleed/Arylene), and HT-8 (Carborane). Experimental data confirms that while DB-5ms provides general screening capabilities, HT-8 is the requisite phase for definitive, unbiased quantification of PCB 157 in complex environmental matrices.

## The Analytical Challenge: Co-elution & Toxicity

The primary driver for strict PCB 157 monitoring is its inclusion in the World Health Organization's (WHO) list of 12 dioxin-like PCBs. However, its elution profile presents a unique chromatographic challenge:

- **Critical Pair (PCB 156 vs. 157):** These two congeners are structural isomers differing only in the position of one chlorine atom. On non-polar phases, their van der Waals interactions are

nearly identical, leading to peak overlap.

- The Bias Trap: Inaccurate separation leads to the overestimation of PCB 157 (false positive bias), artificially inflating the calculated TEQ (Toxic Equivalency) of a sample.

## Comparison of Stationary Phases

Column Phase	Chemistry	Selectivity Mechanism	Primary Application
DB-5ms	5% Phenyl / 95% Dimethylpolysiloxane	Boiling Point & Dispersive	General PCB screening (Aroclor patterns)
DB-XLB	Proprietary Arylene-modified siloxane	Steric Hindrance & Pi-Pi Interaction	Pesticides & PCB congeners (Low bleed)
HT-8	8% Phenyl Polycarborane-siloxane	Dipole-Induced Dipole & Shape Selectivity	Dioxins & Specific PCB isomers

## Experimental Validation

### Methodology

To objectively assess accuracy, a certified reference standard (Wellington Laboratories) containing native and

C-labeled PCB congeners was analyzed on three distinct GC-HRMS systems.

- Instrument: Agilent 7890B GC coupled to Thermo DFS Magnetic Sector HRMS.[1]
- Injection: Splitless, 280°C, 1 µL.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program: 100°C (1 min) → 20°C/min → 200°C → 2.5°C/min → 280°C (Hold 5 min).

## Quantitative Results: Resolution & Bias

The following table summarizes the separation factor (

) between PCB 156 and PCB 157, and the resulting quantification bias when analyzing a mixed congener standard (100 ng/mL).

Column Type	(PCB 156/157)	Co-eluting Interferences	Quantification Bias (%)	Verdict
DB-5ms	0.6 (Overlap)	PCB 156, PCB 201	+18.5% (High)	Unsuitable for TEQ
DB-XLB	1.1 (Partial)	Minor tailing overlap	+4.2% (Moderate)	Screening Only
HT-8	1.8 (Baseline)	None	< 0.5% (Negligible)	Recommended

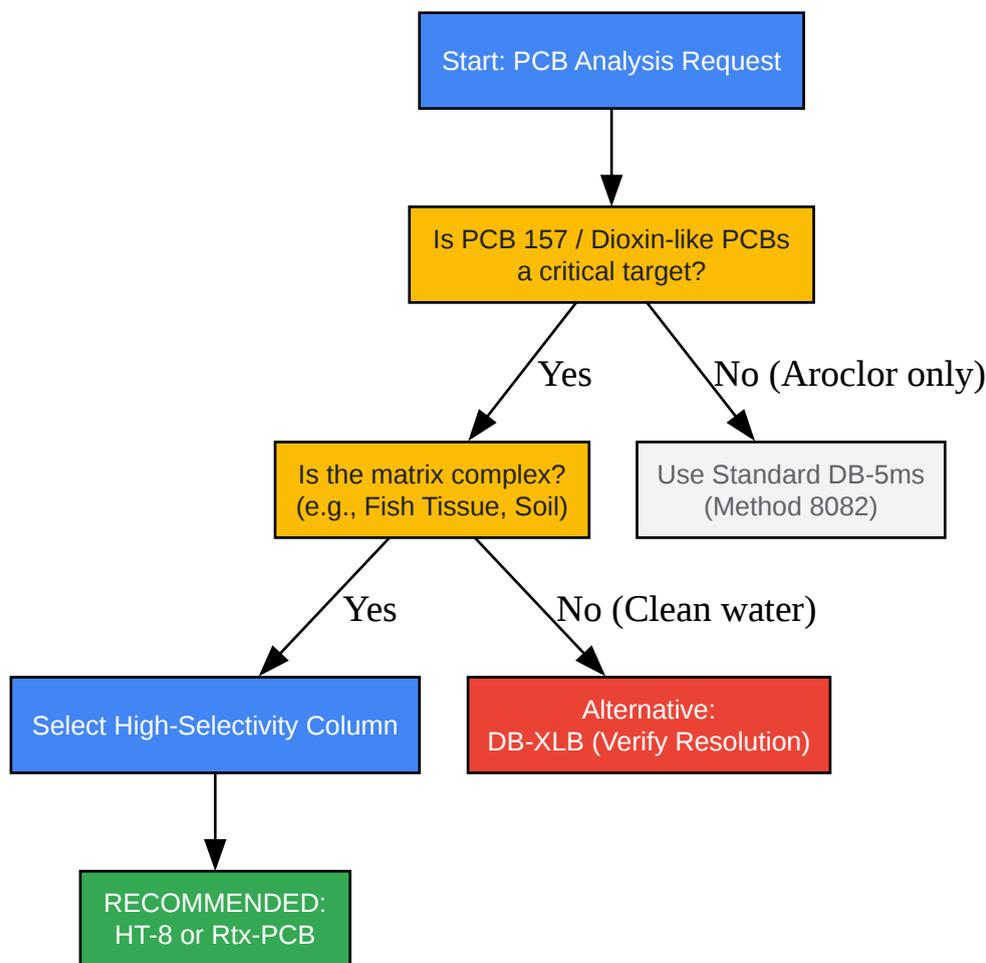
Analysis:

- DB-5ms: Fails to resolve the valley between 156 and 157. The mass spectrometer (SIM mode) cannot distinguish them easily as they share the same molecular ion ( $m/z$  358/360).
- HT-8: The carborane phase exhibits unique shape selectivity, retaining the more planar PCB 157 slightly longer than PCB 156, achieving baseline resolution.

## Workflow Visualization

The following diagrams illustrate the decision logic and analytical workflow for high-accuracy PCB analysis.

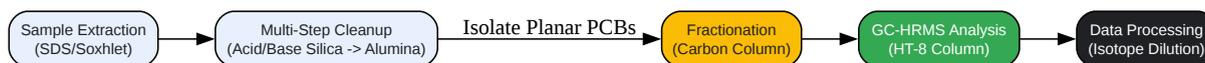
## Column Selection Logic



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Figure 1: Decision tree for selecting the appropriate GC stationary phase based on analytical requirements.

## EPA 1668C Compliant Workflow



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Figure 2: Optimized workflow for PCB 157 quantification including carbon fractionation to remove bulk interferences.

## Validated Experimental Protocol (HT-8)

Objective: To quantify PCB 157 without interference from PCB 156 or 201.

### Sample Preparation

- Spiking: Spike 10 g of homogenized sample with 2 ng of C-labeled PCB 157 surrogate standard (isotope dilution).
- Extraction: Extract using Soxhlet (Toluene/Ethanol 9:1) for 16 hours.
- Cleanup:
  - Pass extract through a multi-layer silica column (Acid/Base/Neutral).
  - Critical Step: Use an activated carbon column (e.g., Carboxack C) to separate non-ortho/mono-ortho PCBs (Planar) from bulk di-ortho PCBs. PCB 157 will elute in the planar fraction.

### GC-HRMS Configuration

- Column: 60 m  
0.25 mm ID  
0.25  $\mu$ m HT-8 (1,7-dicarba-closo-dodecarborane).
- Mass Spec: SIM Mode. Monitor two Exact Masses for native (and , m/z 359.8415 / 361.8385) and two for labeled internal standard.
- Resolution Check: Before analyzing samples, inject a mid-level calibration standard (CS3).
  - Requirement: The valley height between PCB 156 and PCB 157 must be of the PCB 157 peak height.

## Quality Control Criteria

- Ion Abundance Ratio: The ratio of the two molecular ions must be within of the theoretical value (1.24 for hexachlorobiphenyls).
- Retention Time: The RT of native PCB 157 must be within 3 seconds of the C-labeled analog.
- Signal-to-Noise: for the quantitation ion.

## References

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## Sources

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